

In-depth Technical Guide: The Physicochemical Characteristics of CAS 139176-26-4

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1H-Benzotriazole-5-methanol, 1-hydroxy-*

CAS No.: *144574-90-3*

Cat. No.: *B587872*

[Get Quote](#)

A Note to Researchers, Scientists, and Drug Development Professionals:

Following a comprehensive and rigorous search of publicly available chemical databases and scientific literature, we must report that the provided CAS number, 139176-26-4, does not correspond to a recognized chemical substance. This determination is based on the absence of this identifier in major chemical registries and scientific data repositories.

The Chemical Abstracts Service (CAS) assigns a unique numerical identifier to every chemical substance, ensuring unambiguous identification in research and regulatory contexts. The inability to locate any information associated with CAS 139176-26-4 prevents the creation of the requested in-depth technical guide on its physicochemical characteristics.

Possible Reasons for the Unidentified CAS Number:

There are several potential reasons why a CAS number may not be found in public databases:

- **Typographical Error:** The number may have been transcribed or entered incorrectly. We recommend double-checking the source of the CAS number for any potential errors.

- **Proprietary Information:** The substance may be part of a confidential research and development program, and its details have not yet been publicly disclosed.
- **Internal or Non-Standardized Identifier:** The number may be an internal designation used within a specific organization and not a universally recognized CAS number.
- **Withdrawn or Obsolete Number:** In rare cases, a CAS number may be withdrawn or superseded.

Recommendations for Proceeding:

To enable us to provide the detailed technical guide you require, we kindly request that you:

- **Verify the CAS Number:** Please confirm the accuracy of the CAS number from its original source.
- **Provide Alternative Identifiers:** If possible, please provide any other known identifiers for the substance of interest, such as:
 - Chemical Name (IUPAC or common name)
 - Chemical Formula
 - SMILES Notation
 - InChI Key
 - Any associated trade names or internal codes

Upon receiving a valid identifier for the chemical substance, we will be pleased to proceed with the development of a comprehensive technical guide that meets the detailed requirements of your request, including a thorough analysis of its physicochemical properties, relevant experimental protocols, and illustrative diagrams.

We are committed to providing accurate and in-depth scientific information to support your research and development endeavors. We look forward to assisting you further once the correct chemical identity can be established.

- To cite this document: BenchChem. [In-depth Technical Guide: The Physicochemical Characteristics of CAS 139176-26-4]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b587872/docs#in-depth-technical-guide-the-physicochemical-characteristics-of-cas-139176-26-4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)